

# A Comparative Guide to the Structure and Synthesis of Diethyl Methylmalonate Adducts

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## Compound of Interest

Compound Name: Diethyl methylmalonate

Cat. No.: B048530

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This guide provides an in-depth comparison of adducts derived from **diethyl methylmalonate**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development seeking to understand the formation, structure, and comparative performance of these compounds against relevant alternatives. The focus is on adducts formed through Michael addition and alkylation reactions, supported by experimental data and detailed protocols.

## Introduction to Diethyl Methylmalonate and its Adducts

**Diethyl methylmalonate**, with the chemical formula  $\text{CH}_3\text{CH}(\text{COOC}_2\text{H}_5)_2$ , is a colorless liquid widely used as an intermediate in the synthesis of pharmaceuticals, such as non-steroidal anti-inflammatory agents, and in the flavor and fragrance industries.<sup>[1]</sup> Its reactivity is centered around the acidic  $\alpha$ -hydrogen, which can be readily deprotonated to form a stabilized enolate. This enolate is a potent nucleophile, enabling the formation of carbon-carbon bonds through two primary pathways leading to adducts:

- Michael Addition: The enolate attacks an  $\alpha,\beta$ -unsaturated carbonyl compound in a conjugate addition reaction.<sup>[2]</sup>
- Alkylation: The enolate undergoes nucleophilic substitution with an alkyl halide.<sup>[3][4]</sup>

These reactions allow for the synthesis of a diverse range of substituted dicarboxylic acid derivatives.

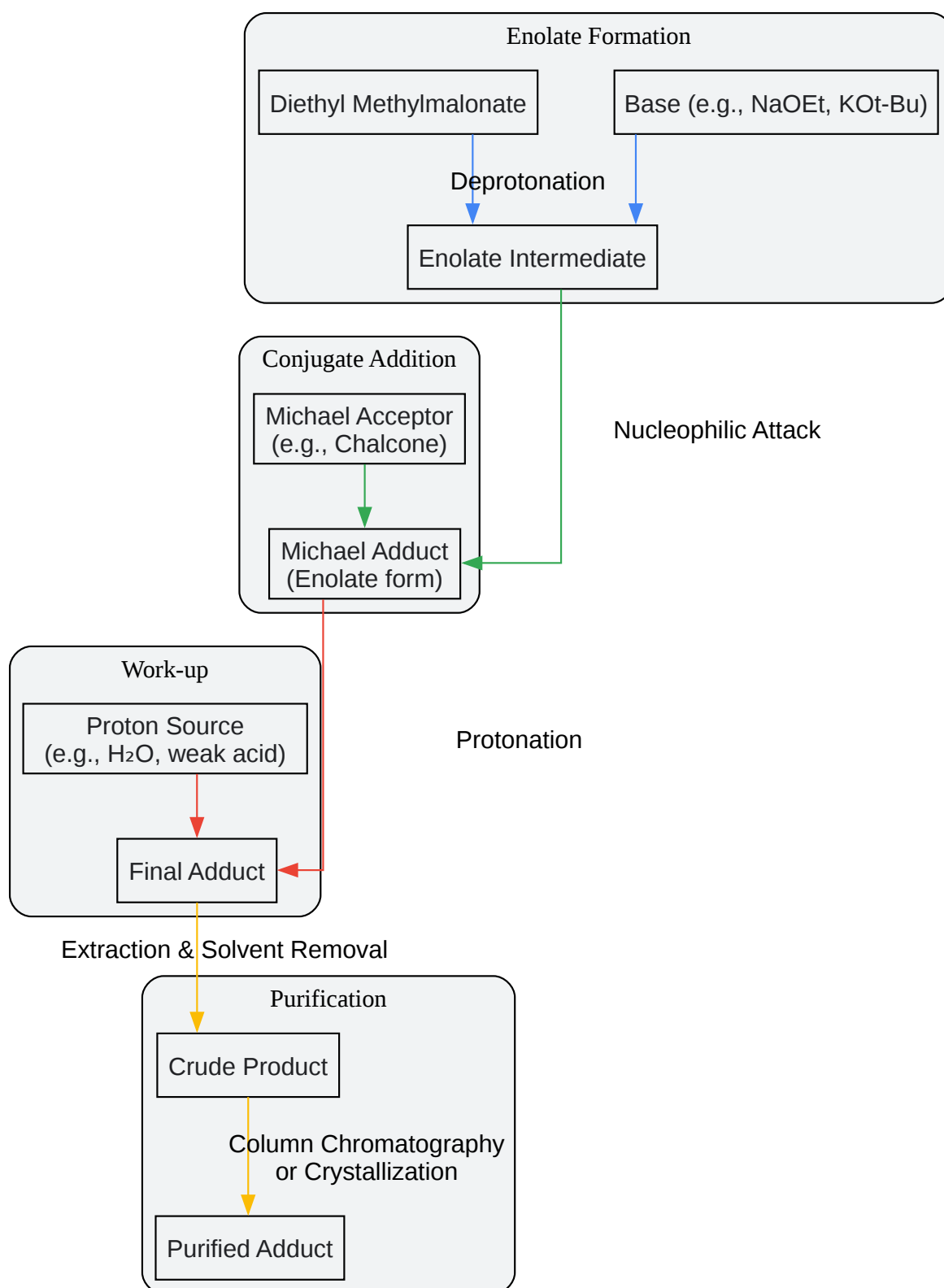
## Comparison of Physicochemical Properties

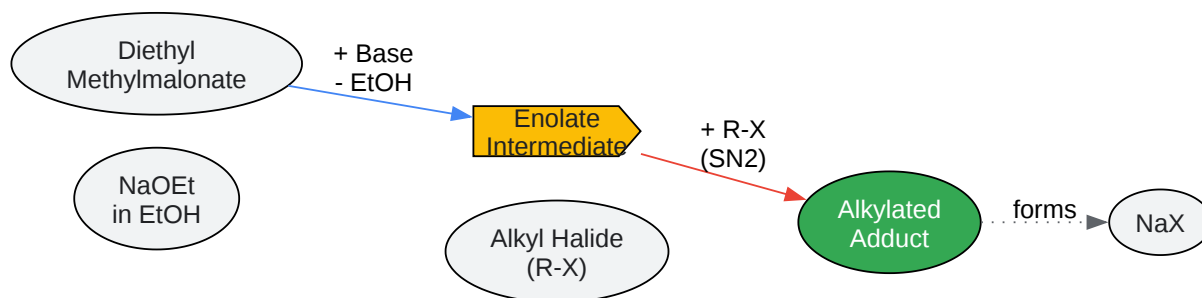
The choice of a malonic ester derivative can be influenced by its physical properties, which affect reaction conditions and purification methods. Below is a comparison of **diethyl methylmalonate** with its parent compound, diethyl malonate, and a more substituted analogue, diethyl sec-butyldmalonate.

Property	Diethyl Methylmalonate	Diethyl Malonate	Diethyl sec-Butyldmalonate
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>
Molecular Weight	174.19 g/mol	160.17 g/mol	216.27 g/mol [5]
Boiling Point	198-199 °C at 760 mmHg[5]	199.3 °C at 760 mmHg	110-120 °C at 18-20 mmHg[5]
Density	1.022 g/mL at 20 °C[5]	1.055 g/mL at 20 °C	~0.98 g/cm <sup>3</sup> [5]
Refractive Index	1.413 at 20 °C[5]	1.414 at 20 °C	~1.422[5]

## Adduct Formation via Michael Addition

The Michael addition is a key reaction for forming adducts from **diethyl methylmalonate**. The enolate of **diethyl methylmalonate** adds to a Michael acceptor, such as an  $\alpha,\beta$ -unsaturated ketone or nitroolefin.





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- To cite this document: BenchChem. [A Comparative Guide to the Structure and Synthesis of Diethyl Methylmalonate Adducts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048530#confirming-the-structure-of-diethyl-methylmalonate-adducts]

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